

Commercial Sources and Application Notes for TJ191

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Compound of Interest

Compound Name: TJ191

Cat. No.: B15580464

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For Researchers, Scientists, and Drug Development Professionals

Introduction to TJ191

TJ191 is a novel, selective small molecule anti-cancer agent identified as 2-Amino-3-methylcarboxy-5-heptyl-thiophene.[1][2] It has demonstrated potent and selective cytotoxic and cytostatic activity against malignant T-cell leukemia and lymphoma cells that exhibit low expression of the Transforming Growth Factor- β Type III Receptor (T β RIII).[1][3] This selectivity gives **TJ191** a significant therapeutic window, with over 600-fold greater activity against sensitive cancer cells compared to normal fibroblasts and immune cells.[1][3] The unique tumor cell selectivity pattern of **TJ191** suggests a novel mechanism of action, making it a compound of interest for further investigation in oncology and drug development.[1]

Commercial Sources

TJ191 is available for research purposes from the following suppliers:

Supplier	Product Name	CAS Number	Purity	Notes
MedKoo Biosciences	TJ191	1522415-97-9	>98%	Sold as a solid powder. For research use only.
Selleck Chemicals	TJ191	1522415-97-9	≥99% (HPLC)	For research use only.

Storage and Handling:

TJ191 is typically shipped at ambient temperature. For long-term storage, it is recommended to keep it at -20°C for months to years. For short-term storage (days to weeks), it can be stored in a dry, dark place at 0 - 4°C.[\[2\]](#)

Application Notes & Protocols

The primary application of **TJ191** is as a selective cytotoxic agent for T-cell malignancies with low TβRIII expression. Below are detailed protocols for key experiments based on published research.

Cell Proliferation/Viability Assay

This protocol is used to determine the half-maximal inhibitory concentration (IC50) of **TJ191** in various cell lines.

Materials:

- **TJ191** compound
- Human T-cell leukemia/lymphoma cell lines (e.g., CEM, Jurkat)
- Peripheral blood mononuclear cells (PBMCs) as a control
- 96-well plates

- Cell culture medium (e.g., RPMI 1640) supplemented with fetal bovine serum (FBS) and antibiotics
- Coulter Counter or a tetrazolium-based assay (e.g., MTT, WST-1)
- Vehicle control (e.g., DMSO)

Protocol:

- Cell Seeding: Seed human T-cell leukemia/lymphoma cells into 96-well plates at a density of 60×10^3 cells/well. For PBMCs, a density of 200×10^3 cells/well is recommended.[\[1\]](#)
- Compound Preparation: Prepare a stock solution of **TJ191** in a suitable solvent (e.g., DMSO). Make serial 5-fold dilutions of **TJ191** in the cell culture medium.
- Treatment: Add the diluted **TJ191** compound to the appropriate wells. Include wells with vehicle control.
- Incubation: Incubate the plates for three days under standard cell culture conditions (37°C, 5% CO₂).
- Cell Counting: After the incubation period, count the number of viable cells using a Coulter Counter. Alternatively, a metabolic assay like the MTT assay can be used to determine cell viability.
- Data Analysis: Calculate the percentage of cell growth inhibition for each concentration of **TJ191** relative to the vehicle control. The IC₅₀ value, which is the concentration of the compound that causes 50% inhibition of cell growth, can then be determined using non-linear regression analysis.

Apoptosis Assay

This protocol is to determine if **TJ191** induces apoptosis in sensitive cancer cells.

Materials:

- **TJ191** compound

- Sensitive human T-cell leukemia cells (e.g., CEM)
- Annexin V-FITC Apoptosis Detection Kit
- Propidium Iodide (PI)
- Flow cytometer

Protocol:

- Cell Treatment: Treat sensitive T-cell leukemia cells with various concentrations of **TJ191** (e.g., 0.3 μ M) for different time points (e.g., 24 hours).[1]
- Cell Harvesting: After treatment, harvest the cells and wash them with cold PBS.
- Staining: Resuspend the cells in 1X binding buffer provided in the apoptosis detection kit. Add Annexin V-FITC and PI to the cell suspension.
- Incubation: Incubate the cells in the dark at room temperature for 15 minutes.
- Flow Cytometry: Analyze the stained cells by flow cytometry. The percentage of apoptotic cells (Annexin V-positive) can be quantified.

Quantitative Data

The following table summarizes the reported IC50 values of **TJ191** against various human T-cell leukemia/lymphoma cell lines.

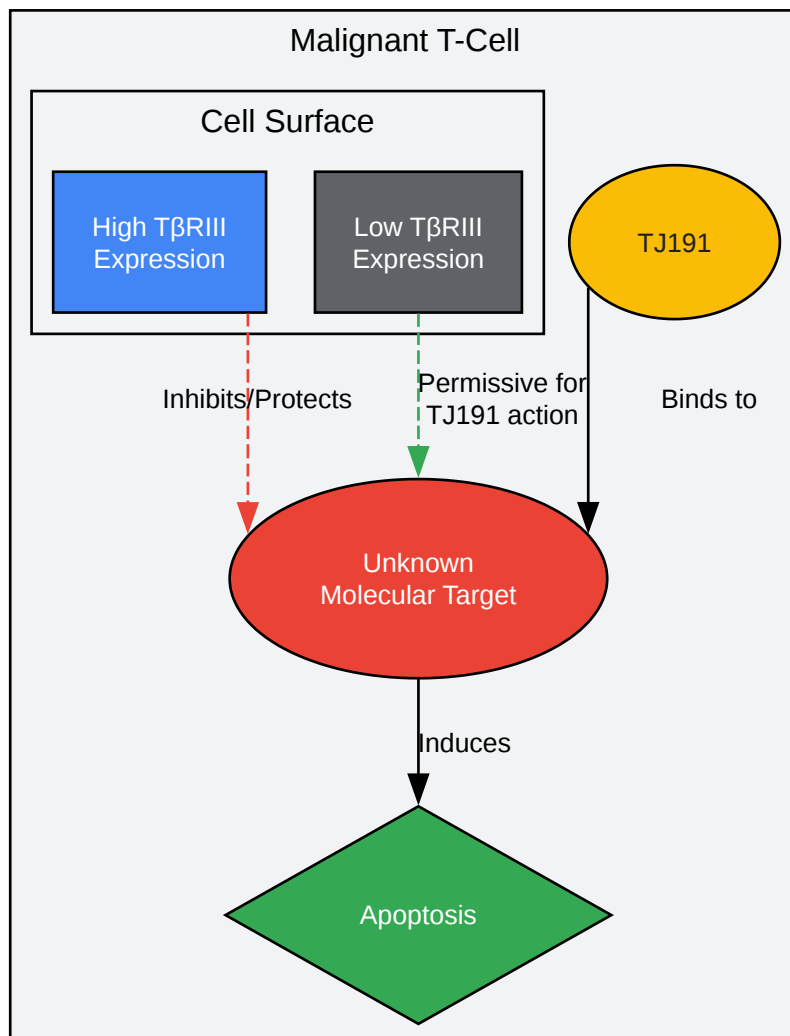
Cell Line	IC50 (μM)	TβRIII Expression
CEM	0.05 ± 0.01	Low
Jurkat	>10	High
MOLT-4	0.04 ± 0.01	Low
CCRF-HSB-2	>10	High
HPB-ALL	0.03 ± 0.01	Low
DND-41	>10	High
KARPAS-299	0.06 ± 0.02	Low
SUP-T1	>10	High
HUT-78	0.08 ± 0.02	Low
My-La	>10	High
PBMCs	>30	N/A

Signaling Pathway and Mechanism of Action

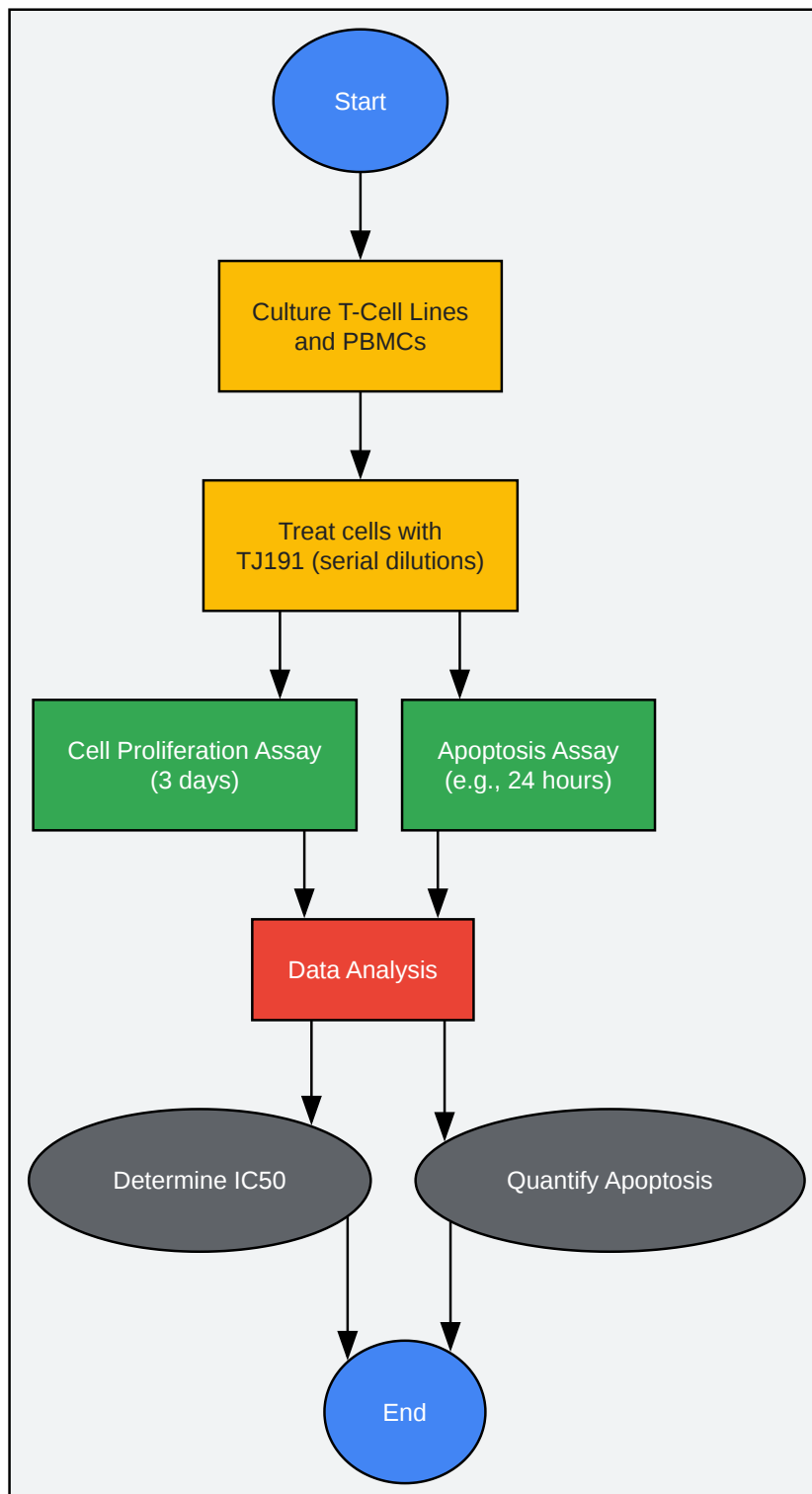
The sensitivity of malignant T-cells to **TJ191** is inversely correlated with the expression of the Transforming Growth Factor-β Type III Receptor (TβRIII).^[1] Cells with low TβRIII expression are sensitive to **TJ191**-induced apoptosis, while cells with high TβRIII expression are resistant.^[1] This suggests that TβRIII may play a protective role against the cytotoxic effects of **TJ191**. The exact molecular target and the downstream signaling pathway of **TJ191** are still under investigation, but the current evidence points towards a novel mechanism of action that is distinct from standard chemotherapeutic agents.^[1]

Proposed Signaling Logic

Proposed Logical Pathway of TJ191 Action



Experimental Workflow for TJ191 Evaluation

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References

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